

Confirming In Vivo Target Engagement of Hsd17B13-IN-55: A Comparative Guide

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Compound of Interest

Compound Name: Hsd17B13-IN-55

Cat. No.: B12367523

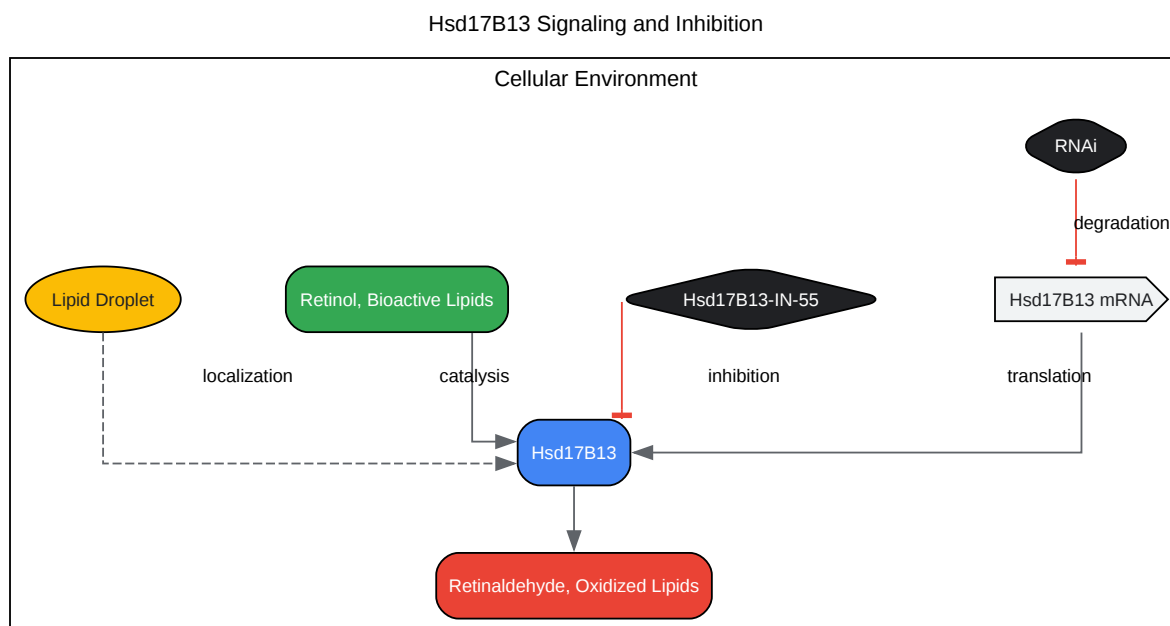
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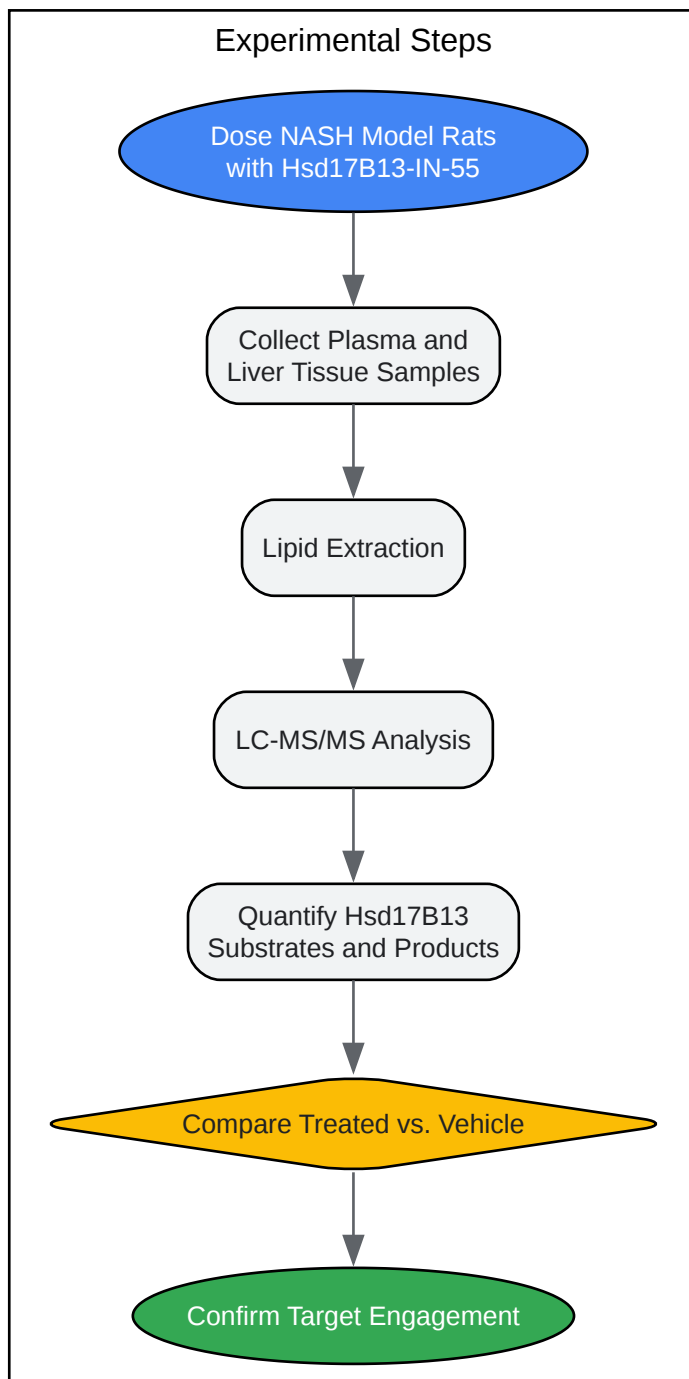
This guide provides a comparative overview of methodologies to confirm in vivo target engagement of **Hsd17B13-IN-55**, a novel small molecule inhibitor of 17 β -hydroxysteroid dehydrogenase 13 (Hsd17B13). Hsd17B13 is a genetically validated target for nonalcoholic steatohepatitis (NASH) and other chronic liver diseases. Demonstrating that a therapeutic agent effectively binds to its intended target in a living organism is a critical step in drug development. This document outlines key experimental approaches, presents comparative data from alternative Hsd17B13 inhibitors, and provides detailed protocols for recommended assays.

Hsd17B13 Signaling Pathway and Therapeutic Intervention

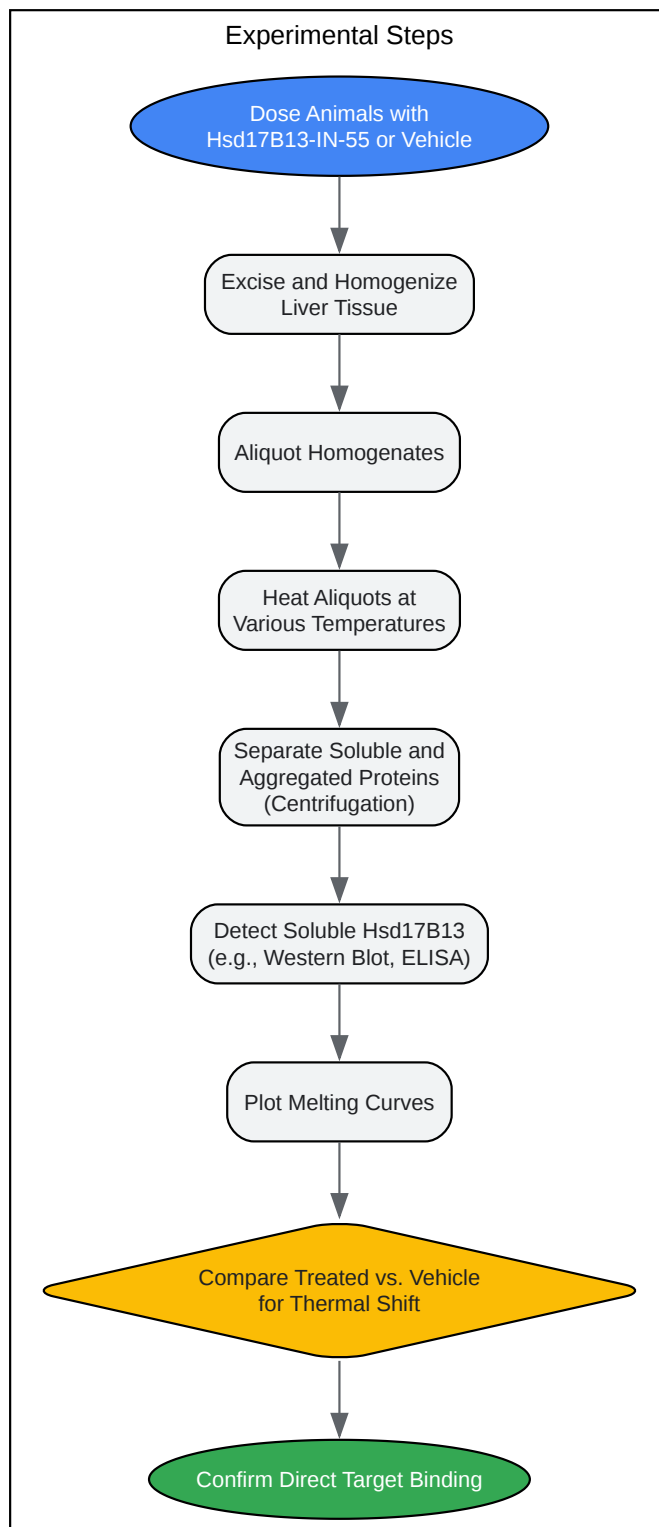
Hsd17B13 is a lipid droplet-associated enzyme primarily expressed in the liver. While its precise physiological function is still under investigation, it is known to be involved in lipid and steroid metabolism. Genetic studies have shown that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of developing NASH, fibrosis, and cirrhosis. This protective effect has made Hsd17B13 an attractive target for therapeutic intervention. Small molecule inhibitors and RNA interference (RNAi) therapeutics aim to reduce the enzymatic activity or expression of Hsd17B13, thereby mimicking the protective genetic variants.



PD Biomarker Analysis Workflow



In Vivo CETSA Workflow

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